

Solubility of Metalphthalein in Various Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Metal phthalein

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Introduction

Metalphthalein, systematically known as o-Cresolphthalein-3',3''-bis(methyliminodiacetic acid) and often referred to as Phthalein Purple, is a complexometric and pH indicator.[1][2] Its utility in analytical chemistry, particularly for the quantification of alkaline earth metal ions, makes a thorough understanding of its solubility characteristics essential for accurate and reliable experimental design.[3][4] This guide provides a detailed overview of the solubility of metalphthalein in a range of common laboratory solvents, outlines experimental protocols for solubility determination and its application in complexometric titrations, and presents visual workflows to aid in experimental setup.

Physicochemical Properties

Metalphthalein is a crystalline solid, appearing as a light pink to tan powder.[2] Its molecular structure, featuring multiple ionizable groups, dictates its solubility behavior, which is significantly influenced by the pH and polarity of the solvent. It is known to be stable under standard laboratory conditions but is incompatible with strong oxidizing agents.[3]

Solubility Data

Quantitative solubility data for metalphthalein across a wide range of organic solvents is not extensively documented in publicly available literature. However, based on chemical safety

data sheets, reagent handbooks, and specific analytical methods, the following qualitative and semi-quantitative data has been compiled. The compound's solubility is markedly dependent on the pH of aqueous solutions.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	Insoluble / Slightly Soluble[1][3]	Ambient	Solubility is very low in neutral water.
Ethanol	C ₂ H ₅ OH	Soluble[5]	Ambient	Often used as a solvent for preparing indicator solutions.
Methanol	CH ₃ OH	1 mg/mL[6]	Ambient	
0.1 N Sodium Hydroxide	NaOH (aq)	50 mg/mL[1]	Ambient	Forms a clear purple solution. [7]
Aqueous Ammonia	NH ₄ OH (aq)	Soluble[1]	Ambient	Used in the preparation of indicator solutions.
Water/Ethanol/Ammonia Mixture	H ₂ O/C ₂ H ₅ OH/NH ₄ OH	1.8 g/L	Ambient	A solution of 0.18 g in 100 mL of water containing 0.5 mL of ammonium hydroxide is noted to have no more than a trace of turbidity. A mixture of 50 mL water and 50 mL ethyl alcohol with ammonium hydroxide is also used.[8]

Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Soluble	Not Specified	DMSO is a powerful polar aprotic solvent capable of dissolving a wide range of organic compounds. [9] [10]
Acetone	CH_3COCH_3	Soluble	Not Specified	Acetone is a polar aprotic solvent known to dissolve many organic compounds.

Experimental Protocols

Determination of Metalphthalein Solubility (Saturation Shake-Flask Method)

This protocol outlines a standard method for determining the solubility of a compound in a specific solvent at a given temperature.

Materials:

- Metalphthalein powder
- Selected solvent of interest
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)

- Syringes
- Volumetric flasks
- UV-Vis Spectrophotometer or HPLC system

Procedure:

- Preparation: Add an excess amount of metalphthalein powder to a series of vials, ensuring there is undissolved solid.
- Solvent Addition: Add a known volume of the desired solvent to each vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration: After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the excess solid to settle. Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter into a clean, dry vial to remove any undissolved particles.
- Dilution: Accurately dilute a known volume of the filtered, saturated solution with the appropriate solvent in a volumetric flask. The dilution factor will depend on the expected concentration and the sensitivity of the analytical method.
- Quantification: Analyze the concentration of metalphthalein in the diluted solution using a calibrated UV-Vis spectrophotometer (at its λ_{max} of approximately 575 nm in alkaline solution) or an appropriate HPLC method.[\[11\]](#)
- Calculation: Calculate the solubility of metalphthalein in the solvent using the following formula, accounting for the dilution factor:

$$\text{Solubility (g/L)} = \text{Measured Concentration (g/L)} \times \text{Dilution Factor}$$

Complexometric Titration of Calcium with EDTA using Metalphthalein Indicator

This protocol describes the use of metalphthalein as an indicator for the determination of calcium ion concentration.

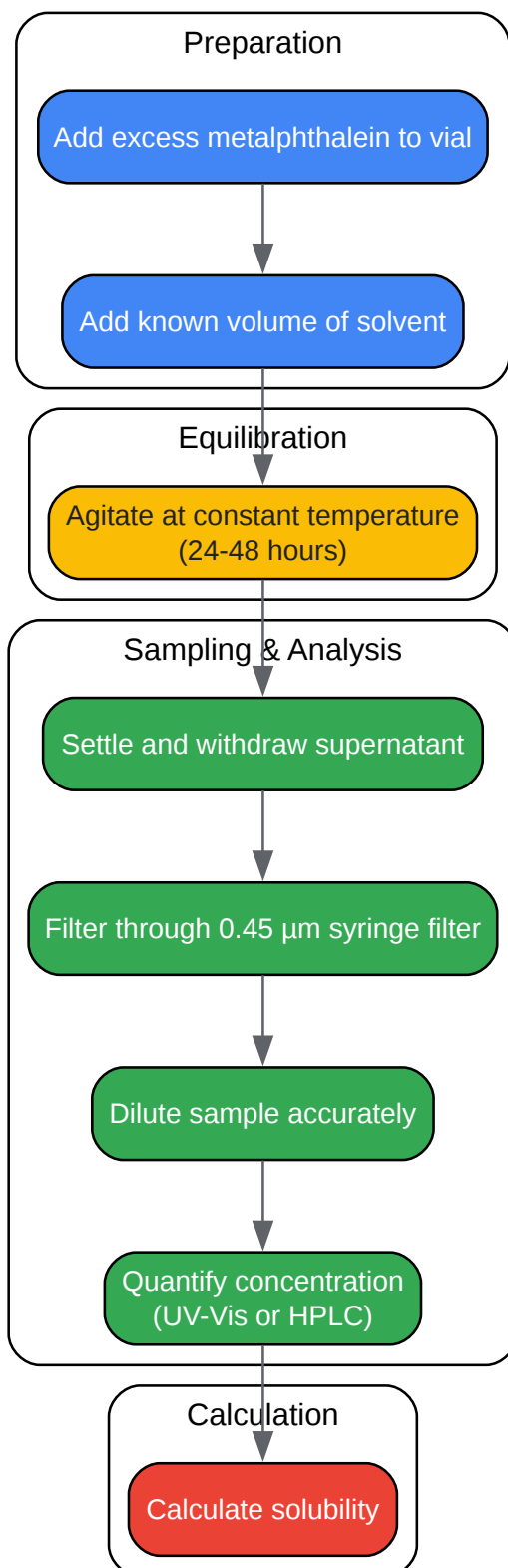
Materials:

- Standardized EDTA solution (e.g., 0.01 M)
- Calcium ion solution of unknown concentration
- Ammonia-Ammonium Chloride Buffer (pH ~10)
- Metalphthalein indicator solution (e.g., 0.1% w/v in ethanol)
- Burette, pipette, conical flasks, and other standard titration glassware

Procedure:

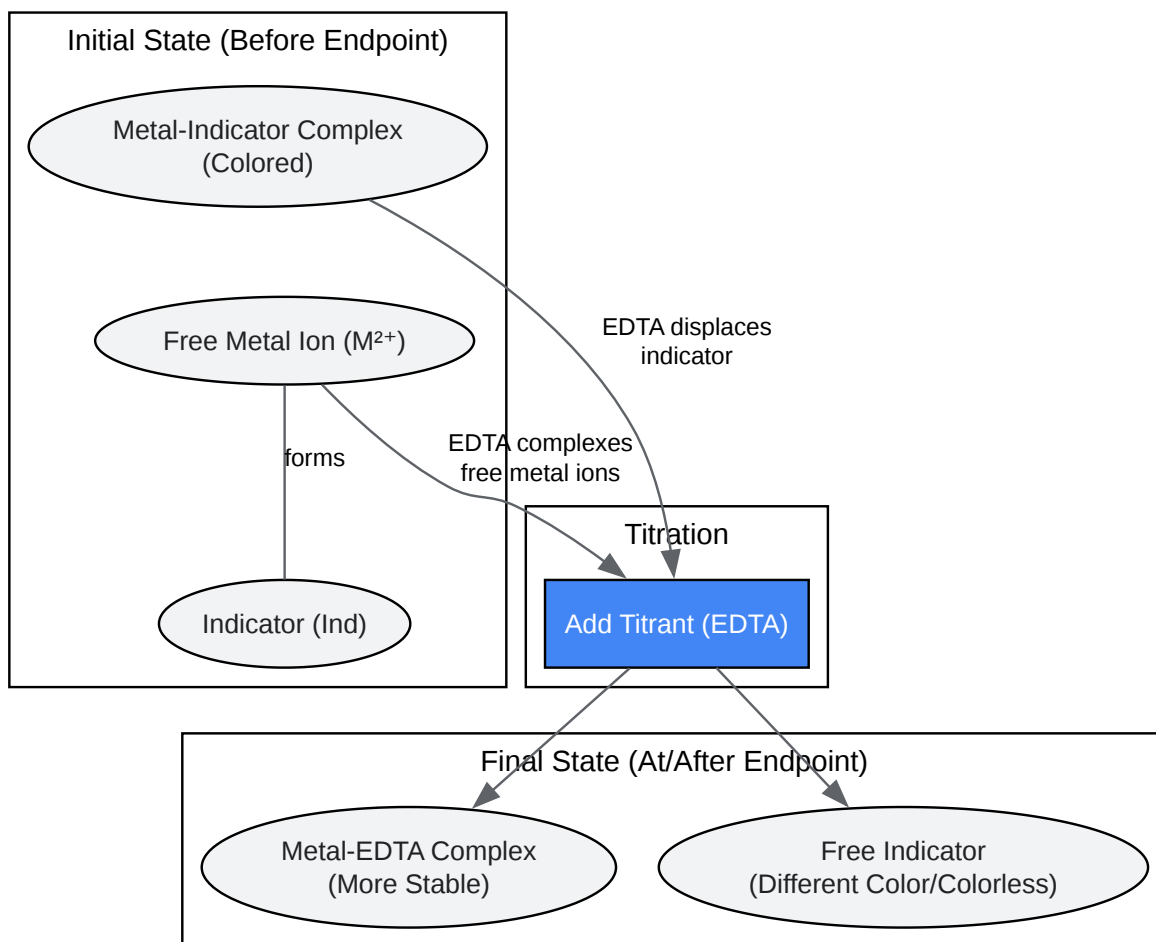
- Sample Preparation: Pipette a known volume of the calcium ion solution into a conical flask.
- Buffering: Add a sufficient volume of the ammonia-ammonium chloride buffer to bring the pH of the solution to approximately 10.
- Indicator Addition: Add a few drops of the metalphthalein indicator solution to the flask. The solution should turn a pink or reddish color in the presence of calcium ions at this pH.
- Titration: Titrate the solution with the standardized EDTA solution from the burette. The EDTA will chelate the free calcium ions.
- Endpoint Determination: Continue the titration until the color of the solution changes from pink/red to a distinct colorless or pale gray endpoint. This color change indicates that all the free calcium ions have been complexed by the EDTA, and the indicator is in its free, uncomplexed form.
- Calculation: Calculate the concentration of calcium ions in the original sample based on the volume of EDTA solution used and the stoichiometry of the Ca^{2+} -EDTA reaction (which is 1:1).

Mandatory Visualizations



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Workflow for Solubility Determination.



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Mechanism of a Metalphthalein Indicator.

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